

# Lincomycin hydrochloride monohydrate stability in intravenous solutions

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## Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

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## Stability of Lincomycin Hydrochloride in IV Solutions

The following table summarizes key quantitative stability data for lincomycin hydrochloride in various intravenous solutions at room temperature (25°C), based on a controlled stability study [1] [2].

Intravenous Solution	Storage Temperature	Study Duration	Reported Degradation	Conclusion on Stability
0.9% Sodium Chloride [1] [2]	25°C ± 0.1°C	31 days	< 5%	Chemically stable for at least 31 days
5% Glucose [1] [2]	25°C ± 0.1°C	31 days	< 5%	Chemically stable for at least 31 days
10% Glucose [1] [2]	25°C ± 0.1°C	31 days	< 5%	Chemically stable for at least 31 days
Sodium Lactate (Hartmann's) [1] [2]	25°C ± 0.1°C	31 days	< 5%	Chemically stable for at least 31 days

> **Important Note on Clinical Use:** While the chemical stability data is robust, it is crucial to distinguish it from clinical usage guidelines. The product labeling for Lincocin recommends a **use-time of 24 hours** at

room temperature for diluted solutions due to sterility and clinical validation requirements [3]. Always adhere to the manufacturer's instructions and institutional policies for patient administration.

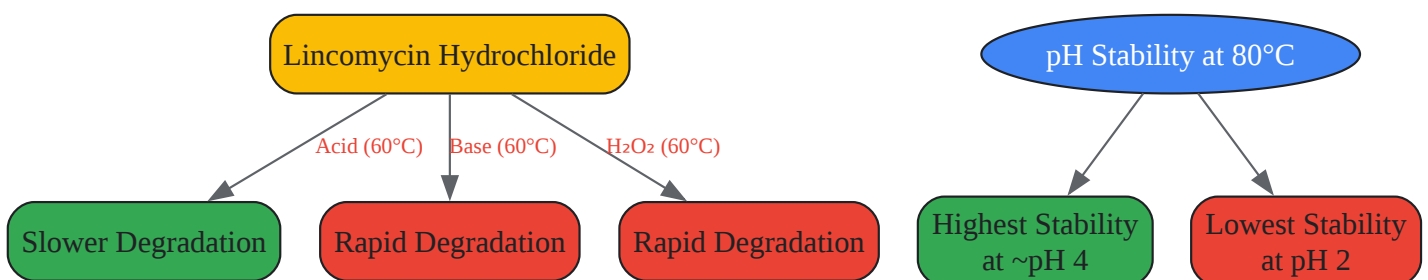
## Experimental Protocol: Stability-Indicating HPLC Assay

The stability data above was generated using a validated High-Performance Liquid Chromatography (HPLC) method. Here is a detailed protocol for researchers to replicate this assay [1].

- **Instrument Setup:** The analysis was performed using an isocratic HPLC system with a UV detector.
- **Column:** An Apollo C18 (150 x 4.6 mm, 5 µm particle size) reverse-phase column with a matching guard column.
- **Mobile Phase:** A mixture of **8% acetonitrile** in **50 mM aqueous phosphoric acid**, adjusted to **pH 3.0**.
- **Flow Rate:** **1.5 mL/min**.
- **Detection:** UV detection at **220 nm**.
- **Injection Volume:** **20 µL**.
- **Retention Time:** Lincomycin hydrochloride elutes at approximately **11.7 minutes** under these conditions.
- **Sample Preparation:** Dilute the lincomycin sample to a concentration within the validated range of 0.1 to 1.0 mg/mL and filter before injection.

## pH and Forced Degradation Profile

Understanding how lincomycin degrades under stress conditions is vital for method development and troubleshooting. The following diagram illustrates its degradation pathways and pH-dependent stability.



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**Key Insights from Forced Degradation Studies [1] [4]:**

- **Acidic vs. Basic Conditions:** Lincomycin degrades less rapidly in acidic conditions than in basic solutions at elevated temperatures (60°C) [1].
- **Oxidative Stress:** The antibiotic degrades rapidly in the presence of 3% hydrogen peroxide, confirming the need to avoid oxidative stressors [1] [4].
- **Optimal pH for Storage:** The drug follows first-order degradation kinetics and has the greatest stability near **pH 4** at high temperatures (80°C). Solutions should be formulated and stored in a manner that maintains a pH close to this value for optimum stability [1].

## Frequently Asked Questions (FAQs)

**Q1: What is the recommended IV infusion rate for lincomycin hydrochloride? A1:** To avoid severe cardiopulmonary reactions, administer by slow IV infusion at a concentration not exceeding 10 mg/mL and at a rate no faster than 1 g per hour. For example, a 600 mg dose should be infused over at least 1 hour [3].

**Q2: Is the chemical stability in IV fluids for 31 days an approved shelf life? A2: No.** The 31-day stability refers to chemical stability under controlled laboratory conditions. The commercially available product (Lincocin) has a recommended in-use shelf life of **24 hours** at room temperature when diluted, based on sterility assurance and product labeling [3]. The extended data is useful for research contexts but does not override clinical guidelines.

**Q3: How does pH affect the stability of lincomycin? A3:** pH has a significant impact. Lincomycin is most stable in slightly acidic conditions. One study calculated its shelf life at 80°C was 4.59 days at pH 4, but only 0.38 days at pH 2 [1]. Therefore, solutions prepared at approximately pH 4 are likely to have optimum stability.

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## References

1. Stability studies of lincomycin hydrochloride in aqueous ... - PMC [pmc.ncbi.nlm.nih.gov]

2. Stability studies of lincomycin hydrochloride in aqueous ... [pubmed.ncbi.nlm.nih.gov]

3. Lincocin - Drug Summary [pdr.net]

4. Development and Validation of Liquid Chromatographic ... [mdpi.com]

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